

# Boc-hyp-otbu safety data sheet and handling precautions

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## Compound of Interest

Compound Name: Boc-hyp-otbu

Cat. No.: B558404

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## Technical Guide on the Safe Handling of Boc-Hyp-OtBu

Chemical Identifier: (2S,4R)-1-(tert-butoxycarbonyl)-4-(tert-butoxy)pyrrolidine-2-carboxylic acid

Abbreviation: **Boc-Hyp-OtBu** CAS Number: 76150-73-3 Molecular Formula: C<sub>18</sub>H<sub>33</sub>NO<sub>5</sub>

Disclaimer: A specific Safety Data Sheet (SDS) for **Boc-Hyp-OtBu** (CAS 76150-73-3) is not readily available in the public domain. The following guide has been compiled based on safety data for structurally similar protected amino acid derivatives, such as various Boc-protected proline analogs. This information should be used as a general guideline, and a comprehensive risk assessment should be conducted by qualified personnel before handling this chemical.

## Section 1: Hazard Identification and Classification

While not typically classified as a hazardous substance, **Boc-Hyp-OtBu** and similar compounds may pose risks under certain conditions. The primary hazards are associated with irritation upon contact or inhalation.

Potential Hazards:

- Eye Irritation: May cause serious eye irritation.[\[1\]](#)[\[2\]](#)
- Skin Irritation: May cause skin irritation upon prolonged or repeated contact.[\[1\]](#)[\[2\]](#)

- Respiratory Irritation: Inhalation of dust may cause respiratory tract irritation.[1][3]

Based on analogous compounds, **Boc-Hyp-OtBu** is not considered a significant fire risk under standard laboratory conditions.[4]

## Section 2: Physical and Chemical Properties

Quantitative data for **Boc-Hyp-OtBu** is limited. The following table includes properties of the closely related compound Boc-Hyp-OH.

| Property         | Data (for Boc-Hyp-OH)               | Source  |
|------------------|-------------------------------------|---------|
| Molecular Weight | 231.25 g/mol                        | [5][6]  |
| Melting Point    | 123-127 °C                          | [5][6]  |
| Appearance       | White to off-white powder/solid     | General |
| Solubility       | Soluble in various organic solvents | General |
| Flash Point      | Not applicable                      | [5][6]  |

## Section 3: Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and maintain the integrity of the compound.

### 3.1 Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust.[3]
- Ensure that an eyewash station and safety shower are readily accessible.[7]

3.2 Personal Protective Equipment (PPE): A summary of recommended PPE is provided in the table below.

| Protection Type        | Specification   | Source  |
|------------------------|---|---|
| Eye/Face Protection    | Safety glasses with side-shields or goggles.  | <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>                     |
| Skin Protection        | Chemical-resistant gloves (e.g., nitrile). Lab coat.                                      | <a href="#">[4]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a> |
| Respiratory Protection | For operations generating significant dust, use a NIOSH-approved N95 dust mask or higher. | <a href="#">[4]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a> |

### 3.3 Handling Precautions:

- Avoid contact with skin and eyes.[\[4\]](#)
- Avoid the formation and inhalation of dust.[\[4\]](#)[\[3\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[3\]](#)
- Keep away from heat and sources of ignition.[\[3\]](#)

### 3.4 Storage Conditions:

- Keep the container tightly closed.[\[4\]](#)[\[3\]](#)
- Store in a dry, cool, and well-ventilated place.[\[7\]](#) Some similar compounds recommend refrigeration (e.g., below 5°C).[\[3\]](#)
- Incompatible Materials: Avoid strong oxidizing agents, strong acids, and strong bases.

## Section 4: Experimental Protocols and Emergency Procedures

4.1 Standard Handling Workflow: The following diagram illustrates a standard workflow for handling **Boc-Hyp-OtBu** in a laboratory setting.

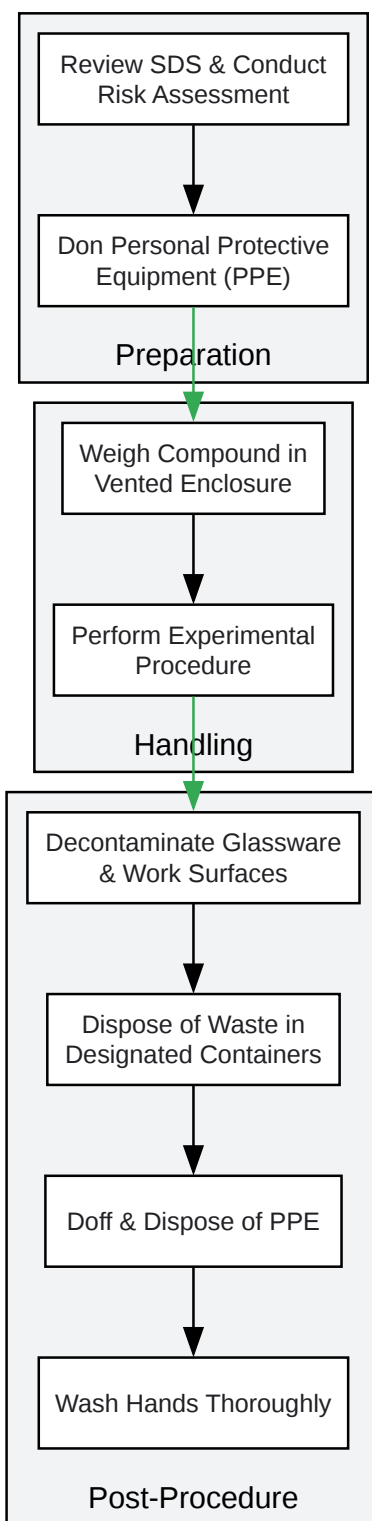


Diagram 1: Standard Laboratory Handling Workflow

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Diagram 1: Standard Laboratory Handling Workflow

## 4.2 First-Aid Measures:

| Exposure Route | First-Aid Protocol  | Source |
|----------------|---|--------|
| Inhalation     | Move the person to fresh air. If breathing is difficult, provide artificial respiration.  | [3]    |
| Skin Contact   | Wash off immediately with soap and plenty of water. Remove contaminated clothing.   | [3]    |
| Eye Contact    | Rinse immediately and thoroughly with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek medical attention. | [4]    |
| Ingestion      | Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person.  | [3]    |

4.3 Spill Response: In the event of a spill, follow the procedures outlined in the decision tree below.

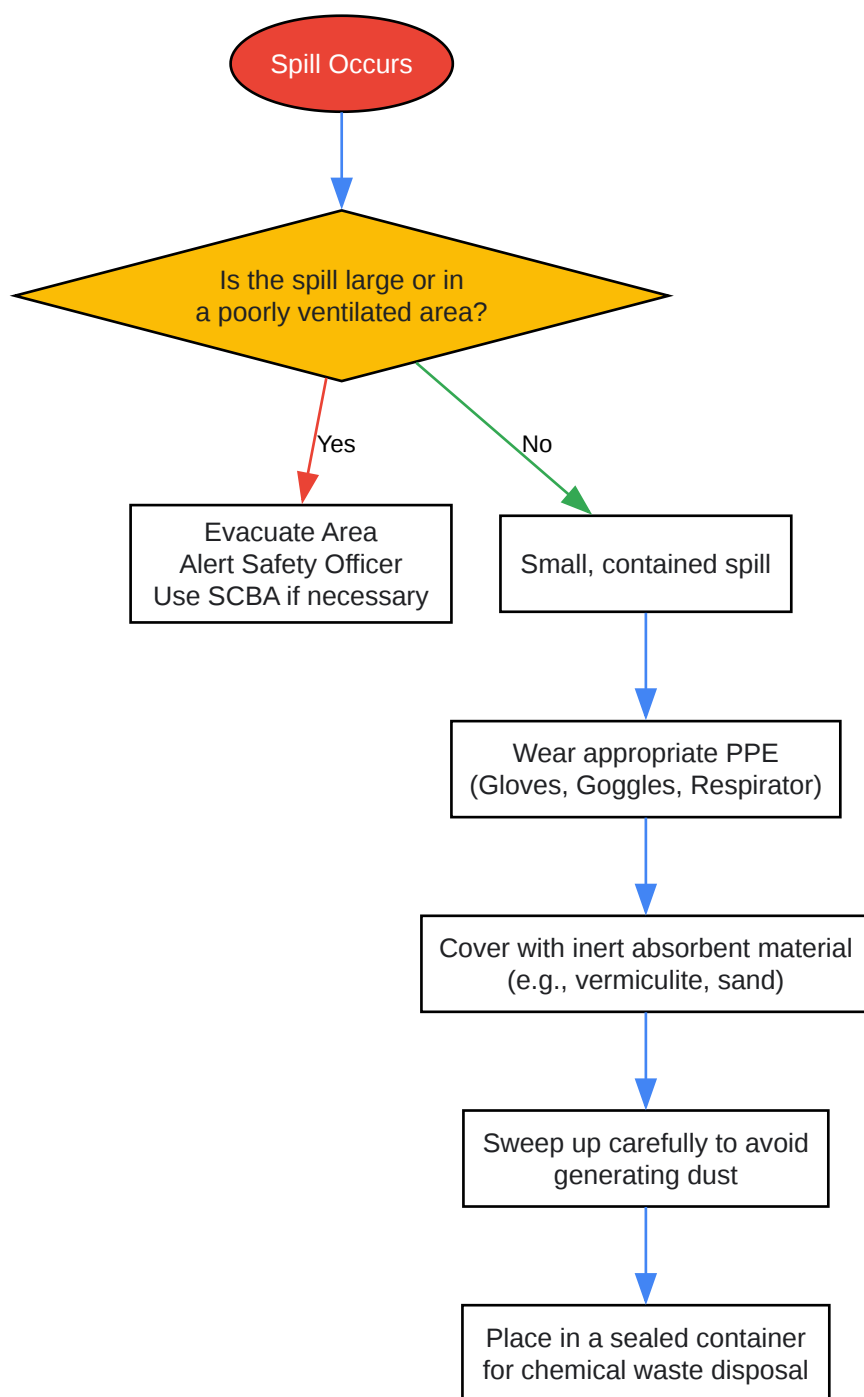


Diagram 2: Spill Response Decision Tree

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## References

- 1. aksci.com [aksci.com]
- 2. (2S,4S)-1-(tert-butoxycarbonyl)-4-hydroxypyrrolidine-2-carboxylic acid | C<sub>10</sub>H<sub>17</sub>NO<sub>5</sub> | CID 688614 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. peptide.com [peptide.com]
- 4. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 5. Boc-Hyp-OH = 98.0 TLC 13726-69-7 [sigmaaldrich.com]
- 6. Boc-Hyp-OH ≥98.0% (TLC) | Sigma-Aldrich [sigmaaldrich.com]
- 7. fishersci.com [fishersci.com]
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